

Splenopentin acetate molecular weight and peptide sequence

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Splenopentin Acetate

CAS No.: 105184-37-0

Cat. No.: B564072

[Get Quote](#)

Technical Monograph: Splenopentin Acetate (SP-5)

Molecular Characterization, Synthesis, and Immunomodulatory Mechanism

Executive Summary

Splenopentin (SP-5) is a synthetic pentapeptide corresponding to amino acid residues 32–36 of the splenic hormone splenin (distinct from thymopoietin).^[1] While structurally homologous to Thymopentin (TP-5), a single amino acid substitution (Glu³ in SP-5 vs. Asp³ in TP-5) fundamentally alters its biological activity. SP-5 acts as a pleiotropic immunomodulator, inducing the phenotypic differentiation of both T- and B-cell precursors without affecting neuromuscular transmission. This guide provides a rigorous technical breakdown of its physicochemical identity, solid-phase synthesis (SPPS) protocols, and analytical validation standards.

Chemical Identity & Physicochemical Properties

Peptide Sequence and Structure

The biological activity of Splenopentin relies on the precise arrangement of its five amino acids. [2] The presence of Glutamic acid (Glu) at position 3 is the critical determinant of its "splenic" versus "thymic" activity profile.

- Sequence (Three-Letter): H-Arg-Lys-Glu-Val-Tyr-OH
- Sequence (One-Letter): RKEVY
- IUPAC Name: (2S)-2-[[[(2S)-2-[[[(2S)-4-carboxy-2-[[[(2S)-6-amino-2-[[[(2S)-2-amino-5-(diaminomethylideneamino)pentanoyl]amino]hexanoyl]amino]butanoyl]amino]-3-methylbutanoyl]amino]-3-(4-hydroxyphenyl)propanoic acid
- Stereochemistry: All amino acids are in the L-configuration.

Molecular Weight Analysis

Precise molecular weight determination requires distinguishing between the free base peptide and its acetate salt form, which is the standard pharmaceutical preparation.

Form	Molecular Formula	Molecular Weight (g/mol)	Stoichiometry Notes
Splenopentin (Free Base)	$C_{31}H_{51}N_9O_9$	693.79	Calculated from monoisotopic masses.
Splenopentin Monoacetate	$C_{31}H_{51}N_9O_9[3] \cdot C_2H_4O_2$	753.84	Theoretical value for 1:1 counterion ratio.
Splenopentin Diacetate	$C_{31}H_{51}N_9O_9 \cdot 2(C_2H_4O_2)$	813.89	Common salt form due to basic residues (Arg, Lys).

Solubility Profile:

- Water: Highly soluble (>10 mg/mL).
- Acidic Buffers: Soluble (e.g., 0.1% TFA, 5% Acetic Acid).

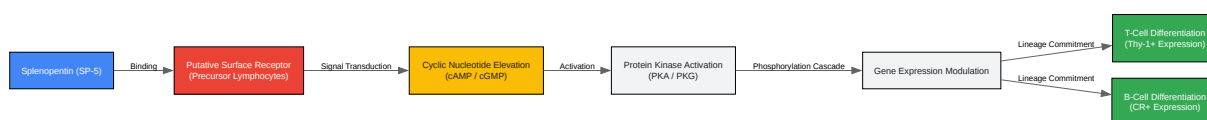
- Organic Solvents: Insoluble in diethyl ether, hexane; sparingly soluble in pure acetonitrile.

Biological Mechanism of Action[4][5]

Immunomodulatory Pathway

Unlike Thymopentin, which inhibits B-cell differentiation while stimulating T-cells, Splenopentin stimulates the differentiation of both T-cell and B-cell precursors.[4] This dual action makes it a unique candidate for restoring immune homeostasis in immunocompromised states.

The mechanism involves the activation of secondary messenger systems (cAMP/cGMP) within precursor lymphocytes, triggering gene expression shifts that lead to surface marker expression (e.g., Thy-1 in T-cells).



[Click to download full resolution via product page](#)

Figure 1: Signal transduction pathway of Splenopentin leading to dual lymphocyte differentiation.

Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

Methodology: Fmoc/tBu Strategy Scale: 0.25 mmol Resin: Wang Resin (Pre-loaded with Fmoc-Tyr(tBu)-OH) or CTC Resin.

Reagents & Materials

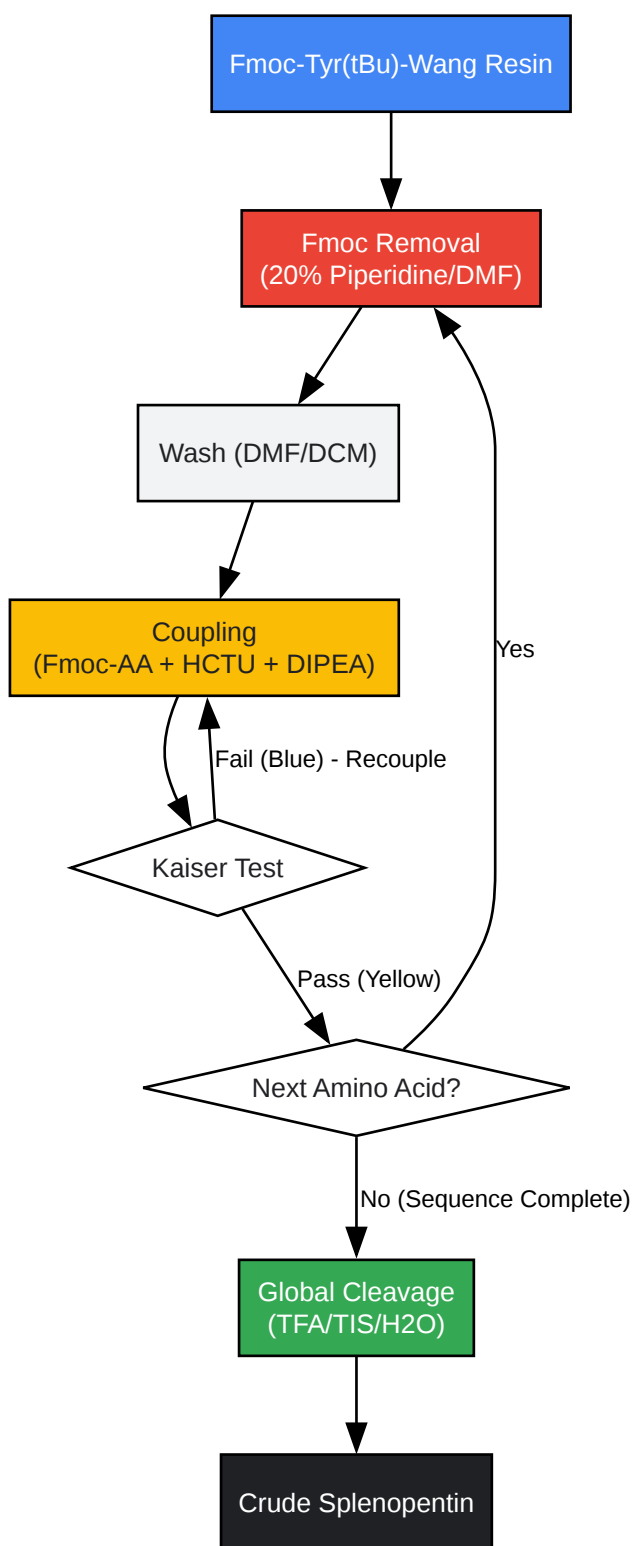
- Resin: Fmoc-Tyr(tBu)-Wang Resin (Loading: 0.3–0.8 mmol/g).
- Amino Acids: Fmoc-Val-OH, Fmoc-Glu(OtBu)-OH, Fmoc-Lys(Boc)-OH, Fmoc-Arg(Pbf)-OH.

- Coupling Reagents: HCTU (or DIC/Oxyma) + DIPEA.
- Deprotection: 20% Piperidine in DMF.[\[5\]](#)[\[6\]](#)
- Cleavage Cocktail: TFA:TIS:H₂O (95:2.5:2.5).

Step-by-Step Synthesis Workflow

- Resin Swelling:
 - Weigh 0.25 mmol of resin into a fritted reaction vessel.
 - Swell in DMF for 30 minutes. Drain.
- Fmoc Deprotection (Cycle Start):
 - Add 20% Piperidine/DMF (5 mL).[\[5\]](#) Agitate 5 min. Drain.
 - Add fresh 20% Piperidine/DMF. Agitate 15 min. Drain.
 - Wash: DMF (5x), DCM (3x), DMF (3x).
- Coupling (Amino Acid Addition):
 - Dissolve Fmoc-AA-OH (4 eq) and HCTU (3.9 eq) in DMF.
 - Add DIPEA (8 eq). Activate for 1 minute.
 - Add solution to resin.[\[5\]](#)[\[6\]](#)[\[7\]](#) Agitate for 45–60 minutes at Room Temp.
 - Kaiser Test: Verify coupling (Blue = Fail/Incomplete; Yellow = Pass/Complete).
 - Wash: DMF (5x).[\[5\]](#)[\[6\]](#)
- Repeat Cycle:
 - Repeat steps 2 and 3 for Val → Glu → Lys → Arg.
- Final Cleavage & Isolation:

- Wash final peptide-resin with DCM (5x) and dry under N₂.[\[6\]](#)
- Add Cleavage Cocktail (10 mL/g resin).[\[6\]](#)[\[7\]](#) Shake 2–3 hours.
- Precipitate filtrate in cold Diethyl Ether (-20°C).
- Centrifuge (3000 rpm, 5 min), decant ether, and dry pellet.



[Click to download full resolution via product page](#)

Figure 2: Fmoc-SPPS synthesis cycle for Splenopentin.

Analytical Validation (QC)

To ensure the integrity of the synthesized peptide, High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) are mandatory.[8]

RP-HPLC Method

- Column: C18 Reverse Phase (e.g., 4.6 × 150 mm, 5 μm, 100 Å).
- Mobile Phase A: 0.1% TFA in H₂O (Milli-Q).
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.[9]
- Gradient: 0% B to 40% B over 20 minutes (Linear).
 - Note: SP-5 is hydrophilic; a shallow gradient at low organic % is required for retention.
- Detection: UV at 214 nm (peptide bond) and 280 nm (Tyrosine side chain).

Mass Spectrometry (ESI-MS)

- Ionization: Electrospray Ionization (Positive Mode).
- Expected Signals:
 - [M+H]⁺: 694.8 (m/z)
 - [M+2H]²⁺: 347.9 (m/z)
- Acceptance Criteria: Observed mass must be within ±0.5 Da of theoretical.

References

- Audhya, T., et al. (1984). "Contrasting biological activities of thymopoietin and splenin, two closely related polypeptide products of thymus and spleen." Proceedings of the National Academy of Sciences. [Link](#)

- Diezel, W., et al. (1987). "Splenopentin (SP-5) and thymopentin (TP-5) as immunomodulators." Z Klin Med. [Link](#)
- PubChem Compound Summary. "Splenopentin." National Center for Biotechnology Information. [Link](#)
- Merrifield, R.B. (1963). "Solid Phase Peptide Synthesis. I. The Synthesis of a Tetrapeptide." Journal of the American Chemical Society. [Link](#)
- Fields, G.B., & Noble, R.L. (1990). "Solid phase peptide synthesis utilizing 9-fluorenylmethoxycarbonyl amino acids." International Journal of Peptide and Protein Research. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. biorbyt.com [biorbyt.com]
- 2. codeage.com [codeage.com]
- 3. cpcscientific.com [cpcscientific.com]
- 4. Contrasting biological activities of thymopoietin and splenin, two closely related polypeptide products of thymus and spleen - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. chem.uci.edu [chem.uci.edu]
- 6. benchchem.com [benchchem.com]
- 7. chemistry.du.ac.in [chemistry.du.ac.in]
- 8. renyi.hu [renyi.hu]
- 9. HPLC Analysis of Active Drug and Amino Acids in a Formulation | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [Splenopentin acetate molecular weight and peptide sequence]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b564072/docs#splenopentin-acetate-molecular-weight-and-peptide-sequence\]](https://www.benchchem.com/product/b564072/docs#splenopentin-acetate-molecular-weight-and-peptide-sequence)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)